

A Comparative Analysis of Pigment Yellow 183's Migration Resistance in Polymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 183*

Cat. No.: *B1218173*

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A critical evaluation for researchers and formulation scientists in the polymer and coatings industry.

This guide provides a comprehensive comparison of the migration resistance of **Pigment Yellow 183** (PY 183) against other common yellow pigments across various polymer systems. The following data and experimental protocols are designed to offer researchers, scientists, and drug development professionals a clear, objective benchmark for selecting the optimal pigment for their specific application, ensuring product stability and quality.

Superior Migration Resistance of PY 183

Pigment Yellow 183, a monoazo calcium salt lake pigment, consistently demonstrates exceptional resistance to migration in a wide range of polymers.^[1] Its performance is particularly notable in plasticized PVC, where it exhibits no migration even at very low concentrations (0.005%), a level at which pigments like Pigment Yellow 81 and 83 show significant migration.^[1] This characteristic makes PY 183 an excellent choice for applications demanding high stability and color integrity over time.

PY 183 is widely recommended for use in demanding polymer systems that undergo high-temperature processing, such as high-density polyethylene (HDPE), polypropylene (PP), acrylonitrile butadiene styrene (ABS), and polycarbonate (PC).^{[1][2]} Its thermal stability can reach up to 300°C in HDPE and even 330°C in PC, without causing dimensional changes.^{[1][2]} This high heat resistance, combined with its excellent lightfastness (rated 7-8 on a scale of 1-8), positions PY 183 as a robust pigment for durable applications.^{[1][3]}

Quantitative Comparison of Migration Resistance

The migration resistance of pigments is typically evaluated on a scale of 1 to 5, where 5 represents excellent (no migration) and 1 represents poor (severe migration). The following table summarizes the migration resistance of PY 183 in comparison to other commonly used yellow pigments in various polymers.

Pigment	C.I. Name	Chemical Class	HDPE	PP	PVC (plasticized)	ABS	PC	Migration Resistance (Scale 1-5)
Pigment Yellow 183	18792	Monoazo Calcium Salt	5	5	5	5	5	
Pigment Yellow 12	21090	Diarylide	-	-	3-4	-	-	
Pigment Yellow 13	21100	Diarylide	-	-	3-4	-	-	
Pigment Yellow 14	21095	Diarylide	-	-	3-4	-	-	
Pigment Yellow 81	21127	Diarylide	-	-	2-3	-	-	
Pigment Yellow 83	21108	Diarylide	-	-	3	-	-	
Pigment Yellow 139	56298	Isoindoline	4-5	4-5	4-5	4-5	4-5	
Pigment Yellow 155	200310	Disazo Condensation	4	4	4	4	-	

Pigment Yellow 180	21290	Benzimidazolone	5	5	5	5	5
Pigment Yellow 191	18795	Monoazo Calcium Salt	5	5	5	5	5
Chrome Yellow	77600/3	Lead Chromate	5	5	5	5	5

Note: The migration resistance values are compiled from various sources and represent typical performance. Actual performance may vary depending on the specific polymer grade, processing conditions, and pigment concentration. PY 183 is often used as a replacement for chrome yellow pigments due to environmental concerns, as it does not contain heavy metals. [1] It also serves as a high-performance alternative to diarylide yellows (PY 12, 13, 14, 81, 83) which can exhibit poor migration resistance.[1]

Experimental Protocol for Pigment Migration Testing

The following is a detailed methodology for assessing the migration resistance of pigments in polymers, based on industry-standard practices.

Objective: To determine the extent of pigment migration from a colored polymer sample to an uncolored polymer substrate.

Materials and Equipment:

- Polymer resin (e.g., HDPE, PP, plasticized PVC)
- Pigment to be tested (e.g., PY 183) and a control pigment
- Two-roll mill or twin-screw extruder for compounding
- Compression molding press or injection molding machine

- White, unpigmented polymer plaques of the same grade
- Glass plates
- Weights (to apply pressure)
- Oven with controlled temperature
- Colorimeter or spectrophotometer
- Gray scale for assessing color change (ISO 105-A03)

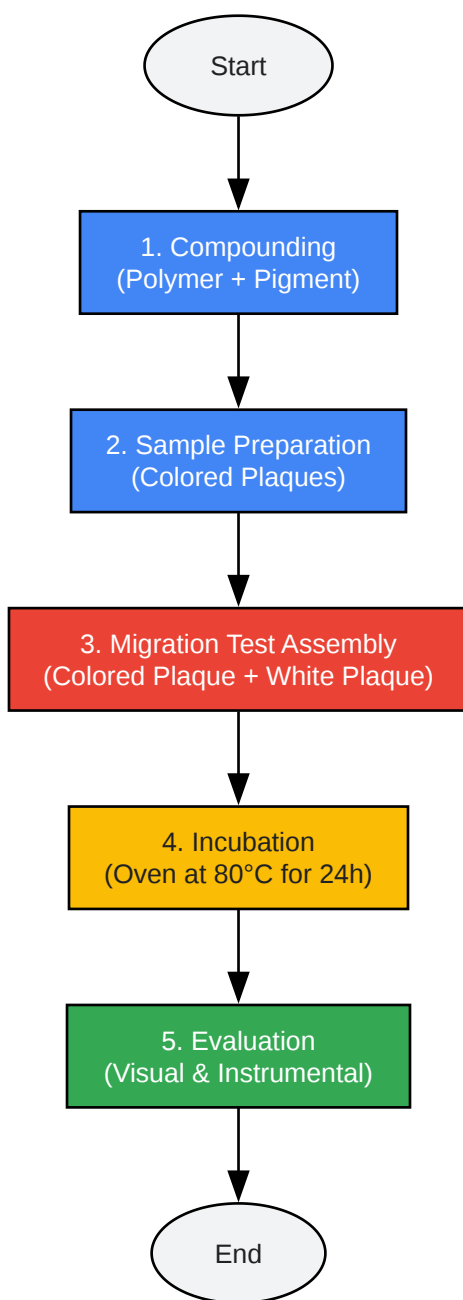
Procedure:

- Compounding:
 - Dry blend the polymer resin with the test pigment at a specified concentration (e.g., 1% pigment by weight).
 - Melt compound the mixture using a two-roll mill or a twin-screw extruder at a temperature appropriate for the polymer. Ensure a homogeneous dispersion of the pigment.
- Sample Preparation:
 - Produce colored polymer plaques of a standardized thickness (e.g., 2 mm) using compression molding or injection molding.
 - Allow the plaques to cool and condition at a standard temperature and humidity for 24 hours.
- Migration Test Assembly:
 - Place a colored polymer plaque in direct contact with a white, unpigmented plaque of the same polymer.
 - Sandwich the pair of plaques between two clean glass plates.

- Place a standardized weight on top of the glass plates to ensure uniform pressure (e.g., 1 kg).
- Incubation:
 - Place the entire assembly in an oven at a specified temperature for a defined period. The conditions should be chosen to accelerate migration and simulate end-use conditions. A common test condition is 80°C for 24 hours.
- Evaluation:
 - After the incubation period, remove the assembly from the oven and allow it to cool to room temperature.
 - Separate the colored and white plaques.
 - Visually assess the white plaque for any color transfer.
 - Quantify the color change on the surface of the white plaque using a colorimeter or spectrophotometer, measuring the color difference (ΔE^*).
 - Rate the degree of staining on the white plaque using the gray scale for assessing staining, where 5 indicates no staining and 1 indicates severe staining.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for evaluating pigment migration.



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Caption: Experimental workflow for pigment migration testing.

Conclusion

Pigment Yellow 183 exhibits outstanding migration resistance across a broad spectrum of polymers, making it a highly reliable choice for applications where color stability is paramount. Its performance surpasses many conventional yellow pigments, particularly in challenging

environments involving high temperatures and plasticizers. The experimental protocol detailed in this guide provides a robust framework for comparative testing, enabling formulators to make data-driven decisions for their specific product requirements. The superior non-migratory nature of PY 183, coupled with its excellent thermal and light stability, underscores its value in producing high-quality, durable colored plastics.

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